

Application Notes and Protocols: 2-Ethynyl-1,3,5-trimethylbenzene in Polymer Chemistry

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Compound of Interest

Compound Name: 2-ethynyl-1,3,5-trimethylbenzene

Cat. No.: B1595548

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethynyl-1,3,5-trimethylbenzene, also known as 2-ethynylmesitylene or (2,4,6-trimethylphenyl)acetylene, is a sterically hindered aromatic alkyne monomer. Its unique structure, featuring a reactive ethynyl group shielded by three methyl groups on the phenyl ring, imparts distinct properties to its corresponding polymer, poly(**2-ethynyl-1,3,5-trimethylbenzene**). This polymer belongs to the class of substituted polyacetylenes, which are known for their conjugated backbones and interesting optical and electronic properties. The significant steric hindrance in **2-ethynyl-1,3,5-trimethylbenzene** influences its polymerization behavior, often leading to the formation of polymers with a helical conformation and high thermal stability. These characteristics make it a promising candidate for applications in advanced materials, including chiral separation, sensors, and specialty membranes.

Potential Applications

The unique properties of poly(**2-ethynyl-1,3,5-trimethylbenzene**) suggest its utility in several advanced applications:

- Chiral Materials: The sterically bulky methyl groups can force the polymer backbone into a stable helical conformation. Such helical polymers have potential applications in chiral stationary phases for chromatography, asymmetric catalysis, and chirooptical devices.

- **Gas Separation Membranes:** Substituted polyacetylenes are known for their high gas permeability. The rigid, helical structure of poly(**2-ethynyl-1,3,5-trimethylbenzene**) may create well-defined free volume elements, making it a candidate for selective gas separation membranes.
- **Advanced Coatings and Films:** The high thermal stability and rigidity of the polymer could be advantageous in the formulation of specialty coatings and thin films requiring durability and specific optical properties.
- **Sensory Materials:** The conjugated backbone of the polymer can interact with various analytes, leading to changes in its optical or electronic properties. This could be exploited for the development of chemical sensors.

Experimental Protocols

Monomer Information

Basic information for the monomer, **2-ethynyl-1,3,5-trimethylbenzene**, is provided in the table below.

Property	Value
CAS Number	769-26-6
Molecular Formula	C ₁₁ H ₁₂
Molecular Weight	144.21 g/mol
Appearance	Liquid
Boiling Point	210-215 °C
Density	0.921 g/mL at 25 °C
Refractive Index (n _{20/D})	1.547

Rhodium-Catalyzed Living Polymerization of 2-Ethynyl-1,3,5-trimethylbenzene

This protocol describes a method for the living polymerization of **2-ethynyl-1,3,5-trimethylbenzene** to synthesize a well-defined polymer with controlled molecular weight and a narrow molecular weight distribution. The procedure is adapted from established methods for sterically hindered phenylacetylenes using a rhodium-based multicomponent catalytic system.

Materials:

- **2-Ethynyl-1,3,5-trimethylbenzene** (monomer)
- (Bicyclo[2.2.1]hepta-2,5-diene)rhodium(I) chloride dimer ($[\text{Rh}(\text{nbd})\text{Cl}]_2$)
- 4-Methoxyphenylboronic acid (initiator precursor)
- Diphenylacetylene
- Potassium hydroxide (KOH), 50% aqueous solution (base)
- Triphenylphosphine (PPh_3)
- Anhydrous tetrahydrofuran (THF)
- Methanol
- Standard Schlenk line and glassware
- Magnetic stirrer

Procedure:

- Catalyst/Initiator Preparation (in a glovebox or under inert atmosphere):
 - In a Schlenk flask, dissolve $[\text{Rh}(\text{nbd})\text{Cl}]_2$ (e.g., 4.6 mg, 0.01 mmol) and triphenylphosphine (e.g., 5.2 mg, 0.02 mmol) in anhydrous THF (5 mL).
 - In a separate Schlenk flask, dissolve 4-methoxyphenylboronic acid (e.g., 3.0 mg, 0.02 mmol) and diphenylacetylene (e.g., 3.6 mg, 0.02 mmol) in anhydrous THF (5 mL).
- Polymerization:

- To the flask containing the rhodium complex and phosphine, add the solution of the boronic acid and diphenylacetylene via a cannula.
- Stir the mixture at room temperature for 10 minutes to allow for the formation of the active initiator species.
- Add the 50% aqueous KOH solution (e.g., 0.1 mL) to the catalyst mixture and stir for another 5 minutes.
- In a separate, flame-dried Schlenk flask, dissolve **2-ethynyl-1,3,5-trimethylbenzene** (e.g., 144.2 mg, 1.0 mmol) in anhydrous THF (5 mL).
- Transfer the prepared catalyst solution to the monomer solution via a cannula to initiate the polymerization.
- Stir the reaction mixture at room temperature. The progress of the polymerization can be monitored by taking aliquots and analyzing them by Gel Permeation Chromatography (GPC).

- Termination and Polymer Isolation:
 - After the desired polymerization time (e.g., 1-24 hours, depending on the target molecular weight), quench the reaction by adding a small amount of a terminating agent, such as a few drops of methanol containing a trace of hydrochloric acid.
 - Precipitate the polymer by slowly pouring the reaction mixture into a large volume of a non-solvent, such as methanol (e.g., 200 mL), with vigorous stirring.
 - Collect the precipitated polymer by filtration, wash it thoroughly with methanol, and dry it under vacuum to a constant weight.

Characterization of Poly(2-ethynyl-1,3,5-trimethylbenzene)

The synthesized polymer should be characterized to determine its molecular weight, molecular weight distribution, thermal properties, and structure.

- Gel Permeation Chromatography (GPC): To determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index ($PDI = M_w/M_n$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy (1H and ^{13}C): To confirm the polymer structure.
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the polymer.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (T_g).
- Circular Dichroism (CD) Spectroscopy: To investigate the helical conformation of the polymer.

Data Presentation

The following tables summarize the expected quantitative data for poly(**2-ethynyl-1,3,5-trimethylbenzene**) based on typical results for the polymerization of sterically hindered phenylacetylenes.

Table 1: Expected Molecular Weight and Polydispersity Data

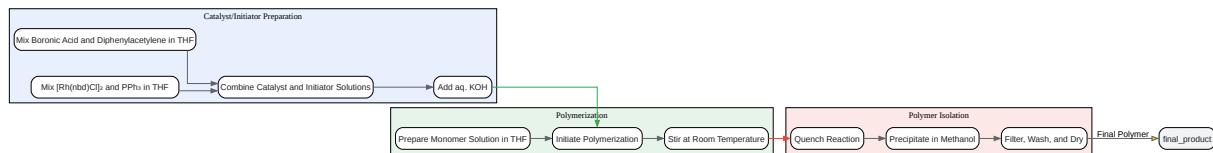
Parameter	Expected Value
M_n (g/mol)	10,000 - 100,000 (controlled by monomer-to-initiator ratio)
PDI (M_w/M_n)	< 1.2 (characteristic of a living polymerization)

Table 2: Expected Thermal Properties

Property	Expected Value
Decomposition Temperature (TGA, 5% weight loss)	> 350 °C
Glass Transition Temperature (DSC)	High, potentially > 200 °C

Visualizations

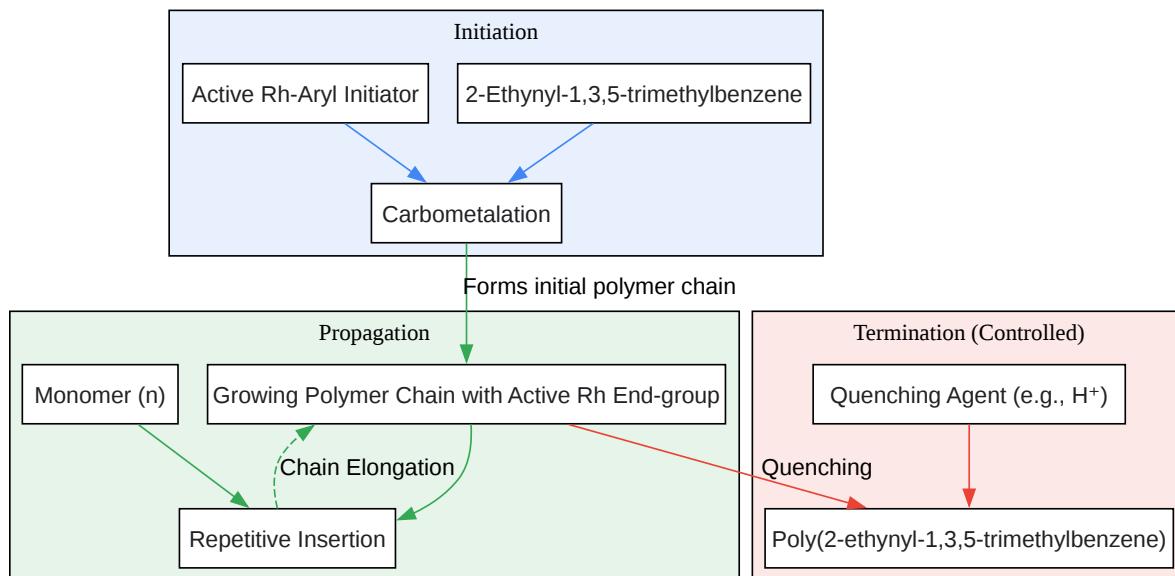
Experimental Workflow



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Caption: Experimental workflow for the synthesis of poly(2-ethynyl-1,3,5-trimethylbenzene).

Proposed Polymerization Mechanism



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Caption: Proposed mechanism for the rhodium-catalyzed living polymerization.

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